

Medinal (Barbital Sodium) Solubility: Technical Support Center

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Compound of Interest

Compound Name: *Medinal*

Cat. No.: *B1225748*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing solubility issues with **Medinal** (Barbital Sodium) in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **Medinal** and how does it differ from Barbital?

Medinal is the trade name for the sodium salt of Barbital.^[1] Barbital is a weak acid, also known as 5,5-diethylbarbituric acid.^[1] The key difference is their solubility in water. **Medinal**, as the sodium salt, is significantly more soluble in water compared to its parent compound, Barbital.^[1]

Q2: What are the basic chemical properties of **Medinal** and Barbital?

The properties of both compounds are summarized below. Understanding these differences is critical for proper handling and dissolution.

Property	Barbital (Parent Compound)	Medinal (Barbital Sodium)
Molecular Formula	C ₈ H ₁₂ N ₂ O ₃ [2]	C ₈ H ₁₁ N ₂ NaO ₃ [1]
Molecular Weight	184.19 g/mol [1]	206.17 g/mol [1]
pKa (of Barbital)	7.43 (at 25°C)[1]	N/A (It is the salt form)
pH of Solution	5.0 - 6.0 (Saturated Solution) [2]	~9.4 (0.1 M Solution)[1]

Q3: What is the general solubility of **Medinal** in water?

Medinal is quite soluble in water. At room temperature, one gram can dissolve in approximately 5 mL of water, and its solubility increases in boiling water, with one gram dissolving in just 2.5 mL.[1]

Solvent	Solubility of Medinal (Barbital Sodium)
Water (Room Temp.)	~200 g/L (1 g in 5 mL)[1]
Boiling Water	~400 g/L (1 g in 2.5 mL)[1]
Ethanol	Very slightly soluble (1 g in 400 mL)[1]

Q4: How does pH affect the solubility of **Medinal**?

The solubility of **Medinal** is highly dependent on pH.[3][4] **Medinal** is the salt of a weak acid (Barbital). In aqueous solutions, it creates a basic pH (around 9.4 for a 0.1 M solution).[1] If the pH of the solution is lowered, especially below the pKa of Barbital (7.43), the soluble sodium salt will be converted to the poorly soluble Barbital free acid, which may cause it to precipitate out of the solution.

Troubleshooting Guide

Problem: My **Medinal** solution is cloudy or has formed a precipitate.

This is the most common issue and is almost always related to pH, concentration, or temperature.

Q5: I dissolved **Medinal** in water and it was clear, but it turned cloudy after I added it to my acidic buffer. Why?

- Cause: You have likely lowered the pH of the solution below the pKa of Barbitol (7.43).^[1] Adding the alkaline **Medinal** solution to an acidic buffer neutralizes the salt, converting it to the much less soluble Barbitol acid form, causing precipitation.
- Solution:
 - Check the final pH of your solution. If it is below 8.0, precipitation is likely.
 - Consider adjusting the pH of your final solution. If your experimental conditions allow, maintaining a pH above 8.0 will keep the compound in its soluble salt form.
 - Alternatively, prepare your final solution by adding the acidic components to the **Medinal** solution slowly while monitoring the pH, rather than the other way around.

Q6: I'm trying to dissolve a high concentration of **Medinal** at room temperature, but not all of it is going into solution.

- Cause: You may have exceeded the solubility limit of **Medinal** at the current temperature. While its solubility is high (~200 g/L), it is not infinite.^[1]
- Solution:
 - Gently warm the solution. **Medinal**'s solubility increases significantly with temperature.^[1] One gram can dissolve in 2.5 mL of boiling water.^[1]
 - Increase the volume of the solvent to lower the final concentration.
 - Ensure your starting material is **Medinal** (Barbitol Sodium) and not Barbitol, which is far less soluble.^[1]

Q7: My refrigerated **Medinal** solution has formed crystals. What should I do?

- Cause: Solubility decreases as temperature decreases.[5][6] If you prepared a concentrated solution at room temperature or with gentle heating, it may become supersaturated upon cooling, leading to crystallization.
- Solution:
 - Gently warm the solution to room temperature or slightly above. The crystals should redissolve.
 - Before use, ensure the solution is completely clear and all crystals have dissolved.
 - For long-term storage, consider preparing a slightly less concentrated stock solution to prevent precipitation at lower temperatures.

Experimental Protocols

Protocol 1: Preparation of a 0.5 M Aqueous **Medinal** Stock Solution

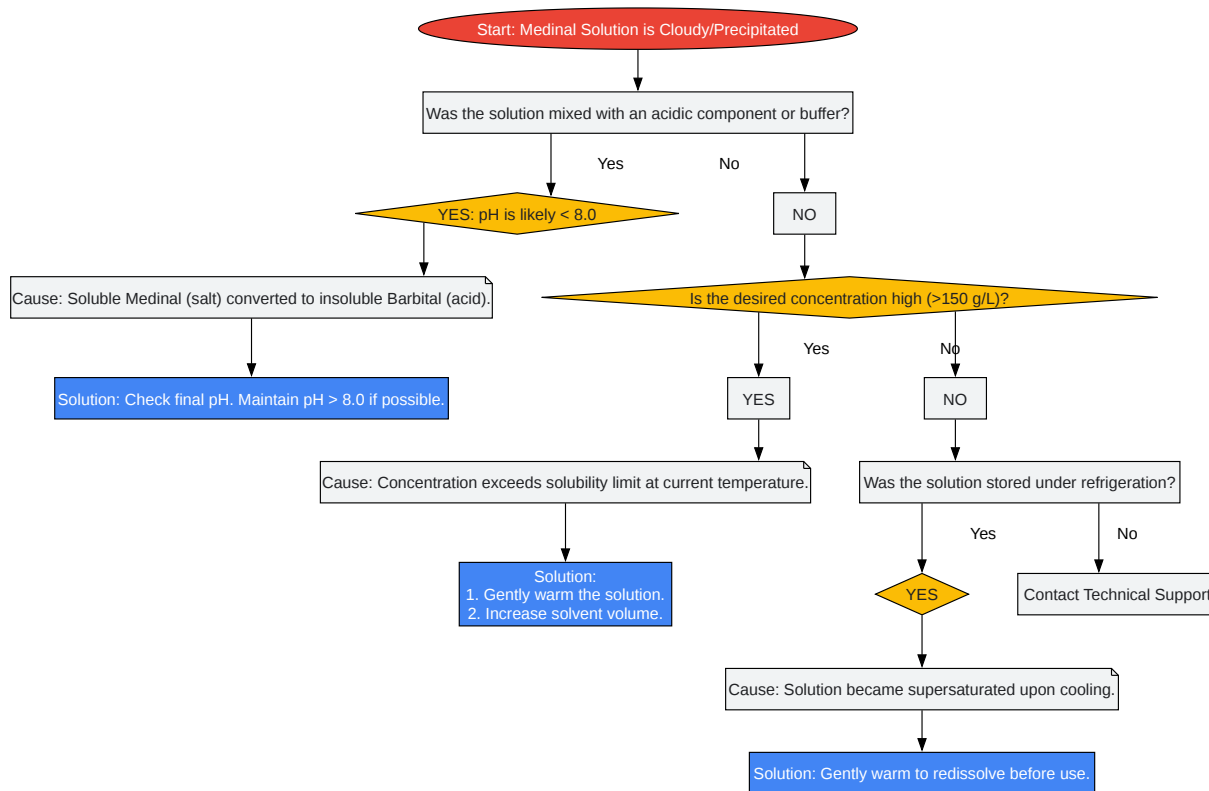
- Calculate Mass: Determine the required mass of **Medinal** (MW: 206.17 g/mol) for your target volume. For 100 mL of a 0.5 M solution: $0.5 \text{ mol/L} \times 0.1 \text{ L} \times 206.17 \text{ g/mol} = 10.31 \text{ g}$.
- Measure Solvent: Add approximately 80 mL of high-purity water (e.g., deionized, distilled) to a sterile beaker or flask with a magnetic stir bar.
- Dissolve Compound: Slowly add the weighed **Medinal** powder to the water while stirring.
- Gentle Warming (Optional): If dissolution is slow, the container can be gently warmed (e.g., in a 30-40°C water bath) to aid solubility.
- Adjust Volume: Once fully dissolved, transfer the solution to a 100 mL volumetric flask. Rinse the original container with a small amount of water and add it to the flask to ensure a complete transfer.
- Final Volume: Add water to the flask until the bottom of the meniscus reaches the 100 mL mark.
- Filtration & Storage: For sterile applications, filter the solution through a 0.22 µm sterile filter. Store in a sterile, clearly labeled container. Reconstituted buffer solutions are often stable for

several weeks when refrigerated (2–8 °C).

Protocol 2: General Method for Testing pH-Dependent Solubility

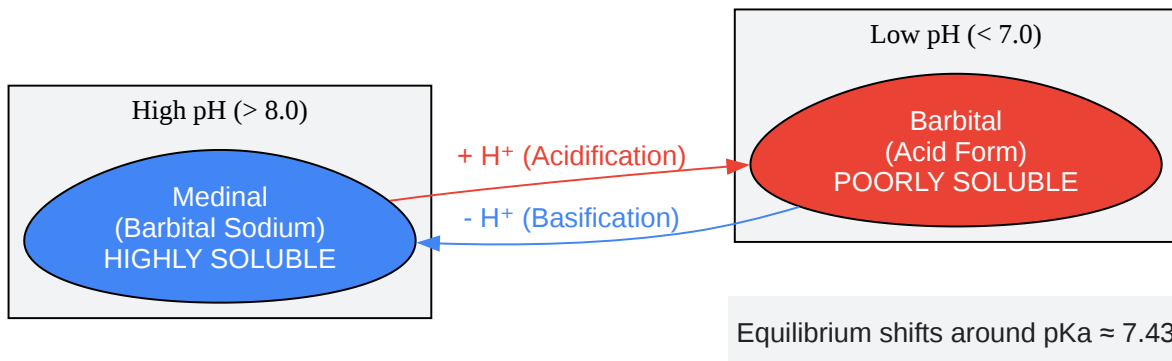
- **Prepare Buffers:** Create a series of buffers with a range of pH values (e.g., pH 5, 6, 7, 8, 9, 10).
- **Add Excess Compound:** Add an excess amount of **Medinal** powder to a small, fixed volume of each buffer solution in separate vials. The amount should be more than you expect to dissolve.
- **Equilibrate:** Tightly cap the vials and agitate them at a constant temperature (e.g., 25°C) for a set period (e.g., 24-48 hours) to ensure equilibrium is reached. A shaker or rotator is ideal.
- **Separate Solid:** After equilibration, allow the vials to sit undisturbed for the undissolved solid to settle. Alternatively, centrifuge the samples to pellet the excess solid.
- **Sample Supernatant:** Carefully remove a known volume of the clear supernatant from each vial. Be cautious not to disturb the solid pellet.
- **Dilute and Quantify:** Dilute the supernatant samples appropriately and determine the concentration of the dissolved **Medinal** using a suitable analytical method, such as UV-Vis spectrophotometry or HPLC.
- **Plot Data:** Plot the measured solubility (concentration) against the pH of each buffer to visualize the pH-solubility profile.

Visualizations



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Caption: Troubleshooting workflow for **Medinal** solubility issues.



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Caption: pH effect on **Medinal**-Barbitol equilibrium and solubility.

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